

# An In-depth Technical Guide to Tetrahydro-2H-pyran-4-yl Methanesulfonate

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## Compound of Interest

Compound Name: Tetrahydro-2H-pyran-4-yl methanesulfonate

Cat. No.: B134751

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## Abstract

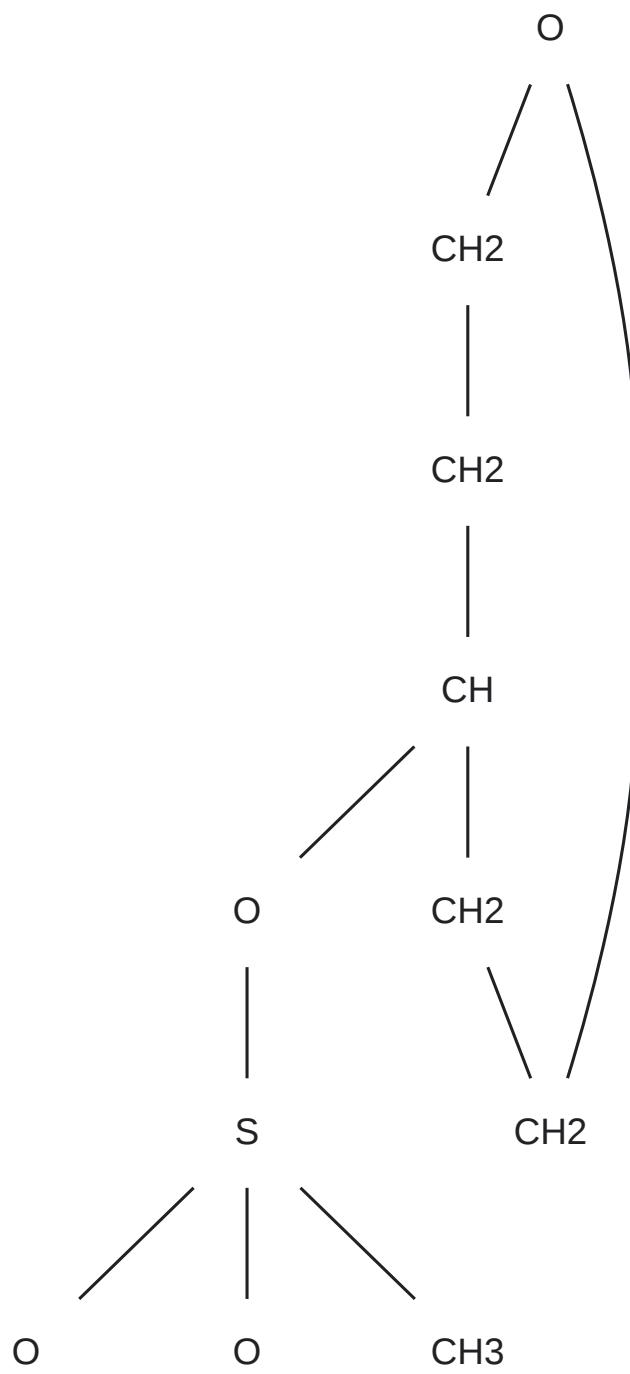
This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Tetrahydro-2H-pyran-4-yl methanesulfonate**. This compound is a key intermediate in organic synthesis, particularly in the development of novel pharmaceutical agents. This document consolidates essential data, including physical and chemical properties, detailed experimental protocols for its preparation, and a summary of its spectroscopic characterization. The information is presented to support researchers and professionals in the fields of medicinal chemistry and drug development.

## Molecular Structure and Properties

**Tetrahydro-2H-pyran-4-yl methanesulfonate**, also known as oxan-4-yl methanesulfonate, is a heterocyclic organic compound. Its structure features a saturated six-membered tetrahydropyran ring substituted at the 4-position with a methanesulfonate (mesylate) group. The mesylate is an excellent leaving group in nucleophilic substitution reactions, making this compound a valuable reagent for introducing the tetrahydropyran-4-yl moiety into various molecules.

## Chemical Structure

The two-dimensional chemical structure of **Tetrahydro-2H-pyran-4-yl methanesulfonate** is depicted below.



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Molecular structure of **Tetrahydro-2H-pyran-4-yl methanesulfonate**.

## Physicochemical Properties

A summary of the key physicochemical properties of **Tetrahydro-2H-pyran-4-yl methanesulfonate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>4</sub> S	<a href="#">[1]</a>
Molecular Weight	180.22 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solid	<a href="#">[2]</a>
Melting Point	47-49 °C	<a href="#">[1]</a>
Boiling Point	329.1 °C (predicted)	<a href="#">[1]</a>
Density	1.26 g/cm <sup>3</sup> (predicted)	<a href="#">[3]</a> <a href="#">[4]</a>
Solubility	Soluble in dichloromethane. Slightly soluble in DMSO, ethyl acetate, and methanol.	<a href="#">[1]</a>
CAS Number	134419-59-3	<a href="#">[1]</a>

## Experimental Protocols

### Synthesis of Tetrahydro-2H-pyran-4-yl methanesulfonate

The most common method for the synthesis of **Tetrahydro-2H-pyran-4-yl methanesulfonate** involves the reaction of Tetrahydro-2H-pyran-4-ol with methanesulfonyl chloride in the presence of a base.[\[1\]](#)

Materials:

- Tetrahydro-2H-pyran-4-ol
- Methanesulfonyl chloride
- Triethylamine

- Dichloromethane (DCM)
- Deionized water
- Brine
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) or magnesium sulfate (MgSO<sub>4</sub>)

**Procedure:**

- To a solution of Tetrahydro-2H-pyran-4-ol (1.0 equivalent) in dichloromethane, add triethylamine (1.0-1.2 equivalents).
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add methanesulfonyl chloride (1.0-1.1 equivalents) dropwise to the stirred solution, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding deionized water.
- Separate the organic layer. Wash the organic layer sequentially with deionized water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- The crude product can be further purified by recrystallization or column chromatography if necessary.

**Experimental Workflow:**



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Synthesis workflow for **Tetrahydro-2H-pyran-4-yl methanesulfonate**.

## Spectroscopic Data

Comprehensive spectroscopic analysis is crucial for the structural confirmation and purity assessment of **Tetrahydro-2H-pyran-4-yl methanesulfonate**. While publicly available spectra are limited, the following provides an overview of expected and reported data.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: Proton NMR is a key technique for confirming the structure. The chemical shifts and coupling constants provide information about the protons on the tetrahydropyran ring and the methyl group of the mesylate.
- $^{13}\text{C}$  NMR: Carbon NMR provides information on the carbon skeleton of the molecule.

While a full, publicly accessible  $^{13}\text{C}$  NMR spectrum is not readily available, commercial suppliers often provide this data upon request.<sup>[5]</sup>

### Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. Key expected vibrational frequencies include:

- Strong S=O stretching bands for the sulfonate group (typically in the regions of 1350-1330  $\text{cm}^{-1}$  and 1165-1150  $\text{cm}^{-1}$ ).
- C-O stretching vibrations for the ether and ester linkages.
- C-H stretching and bending vibrations for the aliphatic ring and methyl group.

Specific IR spectral data is often available from commercial suppliers.<sup>[6]</sup>

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound.

Ion	Predicted m/z
$[M+H]^+$	181.0529
$[M+Na]^+$	203.0348

Predicted m/z values for common adducts of **Tetrahydro-2H-pyran-4-yl methanesulfonate**.[\[7\]](#)

## Applications in Drug Development

**Tetrahydro-2H-pyran-4-yl methanesulfonate** serves as a versatile building block in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). The tetrahydropyran motif is a common feature in many biologically active compounds, often imparting favorable pharmacokinetic properties such as improved solubility and metabolic stability. The methanesulfonate group's reactivity allows for the efficient introduction of this cyclic ether into a target molecule. This compound is a key intermediate in the synthesis of various compounds, including inhibitors of human tissue transglutaminase 2 (hTG2).[\[8\]](#)

## Safety Information

**Tetrahydro-2H-pyran-4-yl methanesulfonate** should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) from the supplier before use. As with many sulfonate esters, it may cause skin and eye irritation.[\[2\]](#)

## Conclusion

**Tetrahydro-2H-pyran-4-yl methanesulfonate** is a valuable and reactive intermediate in organic synthesis with significant applications in the field of drug discovery and development. This guide has provided a detailed overview of its molecular structure, physicochemical properties, a reliable synthetic protocol, and a summary of its spectroscopic characterization. This information is intended to be a valuable resource for researchers and scientists working with this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tetrahydro-2H-pyran-4-yl Methanesulfonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134751#tetrahydro-2h-pyran-4-yl-methanesulfonate-molecular-structure]

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